

# Essential Safety and Logistics for Handling Anticancer Agent 80

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## *Compound of Interest*

Compound Name: *Anticancer agent 80*

Cat. No.: *B15536037*

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For Immediate Reference by Researchers, Scientists, and Drug Development Professionals

This document provides critical safety protocols and logistical guidance for the handling and disposal of **Anticancer Agent 80**, a potent cytotoxic compound. Strict adherence to these guidelines is mandatory to minimize exposure risk and ensure a safe laboratory environment.

## I. Personal Protective Equipment (PPE)

The use of appropriate PPE is essential to prevent dermal, ocular, and respiratory exposure to **Anticancer Agent 80**. The level of PPE required corresponds to the specific handling procedure. All PPE should be disposable.

Activity	Gloves	Gown	Respiratory Protection	Eye/Face Protection
Receiving/Storage	Single pair, chemotherapy-tested	Not required unless leakage is suspected	Not required unless leakage is suspected	Not required unless leakage is suspected
Preparation/Compounding	Double pair, chemotherapy-tested	Disposable, impermeable, long-sleeved with tight cuffs	NIOSH-certified respirator (e.g., N95) within a ventilated enclosure	Goggles or face shield
Administration	Double pair, chemotherapy-tested	Disposable, impermeable, long-sleeved with tight cuffs	Surgical mask (face shield recommended)	Goggles or face shield
Waste Disposal	Double pair, chemotherapy-tested	Disposable, impermeable, long-sleeved with tight cuffs	NIOSH-certified respirator if	

- To cite this document: BenchChem. [Essential Safety and Logistics for Handling Anticancer Agent 80]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15536037#personal-protective-equipment-for-handling-anticancer-agent-80\]](https://www.benchchem.com/product/b15536037#personal-protective-equipment-for-handling-anticancer-agent-80)

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